

# By241 solubility in DMSO for experimental use

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## Compound of Interest

Compound Name: By241

Cat. No.: B1192424

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## Application Notes and Protocols for By241

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**By241** is a structurally novel steroidal spirooxindole that has demonstrated potent anti-tumor activity. It functions primarily through the induction of Reactive Oxygen Species (ROS), leading to cancer cell apoptosis.[1][2] **By241** has shown selectivity for cancer cells while being less toxic to normal cells, making it a promising candidate for further investigation in cancer therapy.

[1] This document provides detailed application notes on the solubility of **By241** in Dimethyl Sulfoxide (DMSO) for experimental use, along with protocols for its application in in vitro studies and a summary of its mechanism of action.

### Physicochemical Properties of By241

A summary of the key physicochemical properties of **By241** is provided in the table below.

Property	Value	Source
Chemical Formula	C <sub>32</sub> H <sub>35</sub> N <sub>3</sub> O <sub>4</sub>	MedKoo Biosciences
Molecular Weight	525.65 g/mol	MedKoo Biosciences
Appearance	Solid powder	MedKoo Biosciences
Purity	>98%	MedKoo Biosciences
IUPAC Name	(3S,4'S,6a'R,6b'S,8a'S,13a'S,13b'R)-10'-Amino-9'-cyano-6a',8a'-dimethyl-2-oxo-3',4',5',6',6a',6b',7',8',8a',13',13a',13b'-dodecahydro-1'H-spiro[indoline-3,12'-naphtho[2',1':4,5]indeno[2,1-c]pyran]-4'-yl acetate	MedKoo Biosciences

## Solubility of By241 in DMSO

Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **By241** for use in biological experiments.

### Quantitative Solubility Data:

While **By241** is known to be soluble in DMSO, specific quantitative data regarding its maximum solubility (e.g., in mg/mL or mM) is not readily available in published literature or from suppliers. For experimental purposes, it is recommended to prepare stock solutions at concentrations that have been validated in published studies. The seminal paper by Shi et al. (2016) utilized **By241** in the low micromolar range (2.5, 5, and 10 µM) for in vitro experiments, indicating that solubility in DMSO is sufficient for these concentrations.<sup>[1]</sup>

### General Recommendations for Preparing DMSO Stock Solutions:

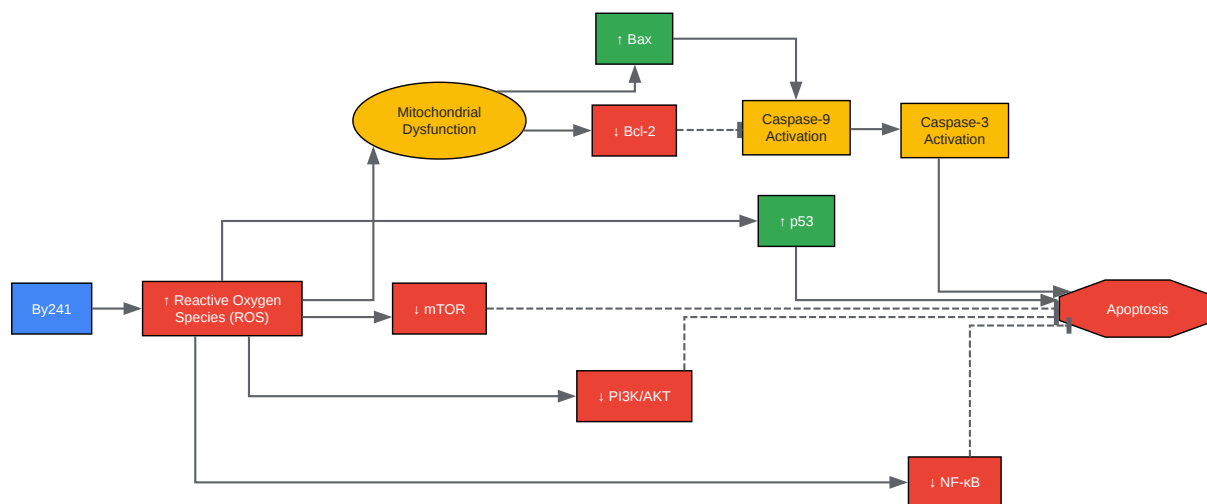
- **Purity of DMSO:** Use anhydrous, cell culture grade DMSO to prepare stock solutions to avoid the introduction of water, which can affect the solubility of hydrophobic compounds and be toxic to cells.

- **Storage:** **By241** stock solutions in DMSO should be stored at -20°C or -80°C to maintain stability and prevent degradation. It is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- **Final DMSO Concentration in Assays:** The final concentration of DMSO in cell culture media should be kept low, typically below 0.5% (v/v), as higher concentrations can be toxic to cells and may affect experimental outcomes.

## Signaling Pathway of By241

**By241** exerts its anti-cancer effects primarily through the induction of ROS-mediated apoptosis. The key signaling pathways involved are the intrinsic (mitochondrial) apoptotic pathway and modulation of other ROS-related signaling cascades.

Diagram of **By241** Signaling Pathway:



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Caption: **By241** induces apoptosis via ROS production and multiple signaling pathways.

Description of Signaling Pathway:

**By241** treatment leads to an increase in intracellular ROS levels in cancer cells.[1] This elevation in ROS triggers mitochondrial dysfunction, characterized by an increased ratio of the pro-apoptotic protein Bax to the anti-apoptotic protein Bcl-2. This leads to the activation of caspase-9, which in turn activates the executioner caspase-3, culminating in apoptosis.[1][3]

Furthermore, the increased ROS levels modulate other critical signaling pathways involved in cell survival and proliferation. **By241** has been shown to activate the tumor suppressor p53 and inhibit the mTOR, PI3K/AKT, and NF-κB signaling pathways, all of which contribute to its anti-cancer effects.[1]

## Experimental Protocols

The following are detailed protocols for the preparation of **By241** stock solutions and its application in a cell viability assay, based on methodologies from published research.

### Preparation of By241 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **By241** in DMSO.

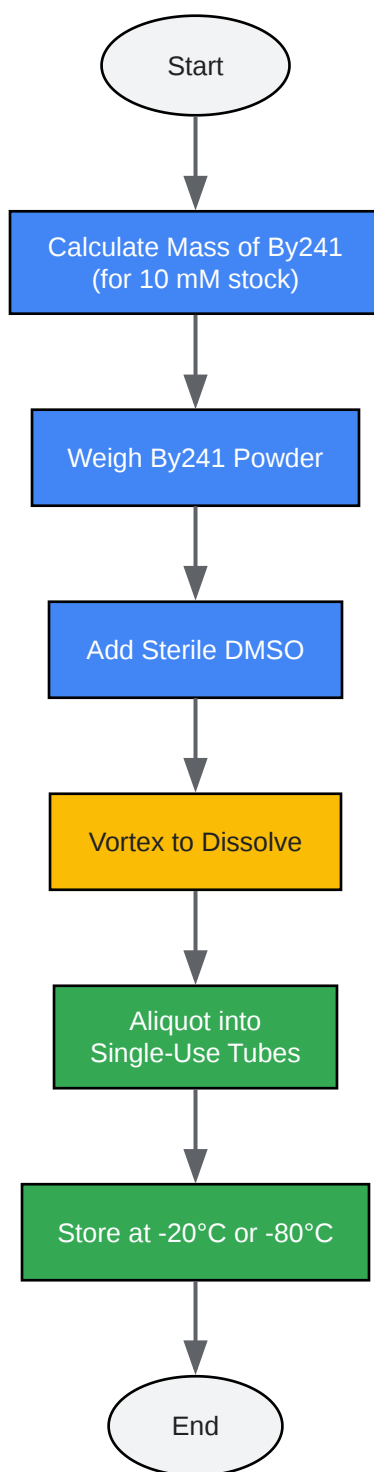
Materials:

- **By241** powder (MW: 525.65 g/mol )
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

Procedure:

- Calculate the required mass of **By241**:
  - For 1 mL of a 10 mM stock solution:
    - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 525.65 \text{ g/mol} * 1000 \text{ mg/g} = 5.2565 \text{ mg}$
- Weigh the **By241** powder:
  - Carefully weigh out approximately 5.26 mg of **By241** powder and place it in a sterile microcentrifuge tube.
- Dissolve in DMSO:
  - Add 1 mL of sterile DMSO to the microcentrifuge tube containing the **By241** powder.
- Ensure complete dissolution:
  - Vortex the solution thoroughly until the **By241** powder is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if necessary.
- Storage:
  - Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes.
  - Store the aliquots at -20°C or -80°C, protected from light.

Experimental Workflow for Stock Solution Preparation:



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Caption: Workflow for preparing a 10 mM **By241** stock solution in DMSO.

## In Vitro Cell Viability Assay (MTT Assay)

This protocol outlines a general procedure for assessing the effect of **By241** on the viability of cancer cells using an MTT assay.

Materials:

- Cancer cell line of interest (e.g., MGC-803, EC9706)
- Complete cell culture medium
- 96-well cell culture plates
- **By241** stock solution (10 mM in DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO
- Phosphate-buffered saline (PBS)
- Multichannel pipette
- Microplate reader

Procedure:

- Cell Seeding:
  - Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100  $\mu$ L of complete culture medium.
  - Incubate the plate for 24 hours at 37°C in a 5% CO<sub>2</sub> incubator to allow for cell attachment.
- Preparation of **By241** Working Solutions:
  - Prepare serial dilutions of **By241** from the 10 mM stock solution in complete culture medium to achieve the desired final concentrations (e.g., 2.5, 5, 10  $\mu$ M).

- Prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of **By241** used.
- Cell Treatment:
  - Remove the old medium from the wells and add 100 µL of the prepared **By241** working solutions or vehicle control to the respective wells.
  - Incubate the plate for the desired treatment duration (e.g., 24, 48, or 72 hours) at 37°C in a 5% CO<sub>2</sub> incubator.
- MTT Addition:
  - After the incubation period, add 20 µL of MTT solution (5 mg/mL) to each well.
  - Incubate the plate for an additional 4 hours at 37°C.
- Formazan Solubilization:
  - Carefully remove the medium from each well.
  - Add 150 µL of DMSO to each well to dissolve the formazan crystals.
  - Gently shake the plate for 10 minutes to ensure complete dissolution.
- Absorbance Measurement:
  - Measure the absorbance at 490 nm using a microplate reader.
- Data Analysis:
  - Calculate the percentage of cell viability for each treatment group relative to the vehicle control.
  - Cell Viability (%) = (Absorbance of treated cells / Absorbance of control cells) \* 100

## Safety Precautions



- **By241** is a research chemical and should be handled with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Handle with care and avoid direct contact.
- All experimental procedures should be conducted in a suitable laboratory environment, following standard laboratory safety practices.

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## References

- 1. Structurally novel steroidal spirooxindole by241 potently inhibits tumor growth mainly through ROS-mediated mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Structurally novel steroidal spirooxindole by241 potently inhibits tumor growth mainly through ROS-mediated mechanisms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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